

# Bis(cyanopropyl)dichlorosilane safety data sheet (SDS) and handling precautions.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bis(cyanopropyl)dichlorosilane

Cat. No.: B091294

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## An In-depth Technical Guide to the Safe Handling of Bis(cyanopropyl)dichlorosilane

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and handling precautions for **Bis(cyanopropyl)dichlorosilane**, a key intermediate in various synthetic processes.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following tables summarize the key quantitative data for **Bis(cyanopropyl)dichlorosilane**.

Table 1: Identification and Physical Properties

Property	Value
CAS Number	1071-17-6[1][2][3][4][5]
Molecular Formula	C8H12Cl2N2Si[1][2][4]
Molecular Weight	235.19 g/mol [1][4][6]
Appearance	Clear, straw-colored liquid[4][7]
Odor	Acrid[7]
Purity	95%[1][4]

Table 2: Health and Safety Data

Property	Value
Boiling Point	173-177 °C / 1 mmHg[1]
Density	1.166 g/mL at 25 °C[1]
Flash Point	95 °C[1]
Refractive Index	1.4799 @ 20°C[1]
Hydrolytic Sensitivity	Reacts rapidly with moisture, water, and protic solvents[1]

## Hazard Identification and Safety Precautions

**Bis(cyanopropyl)dichlorosilane** is classified as a hazardous substance, and appropriate precautions must be taken to avoid exposure.

GHS Hazard Classification:

- Signal Word: Danger[7]
- Hazard Statements: H314 - Causes severe skin burns and eye damage[7].
- EUH Statements: EUH014 - Reacts violently with water[7].

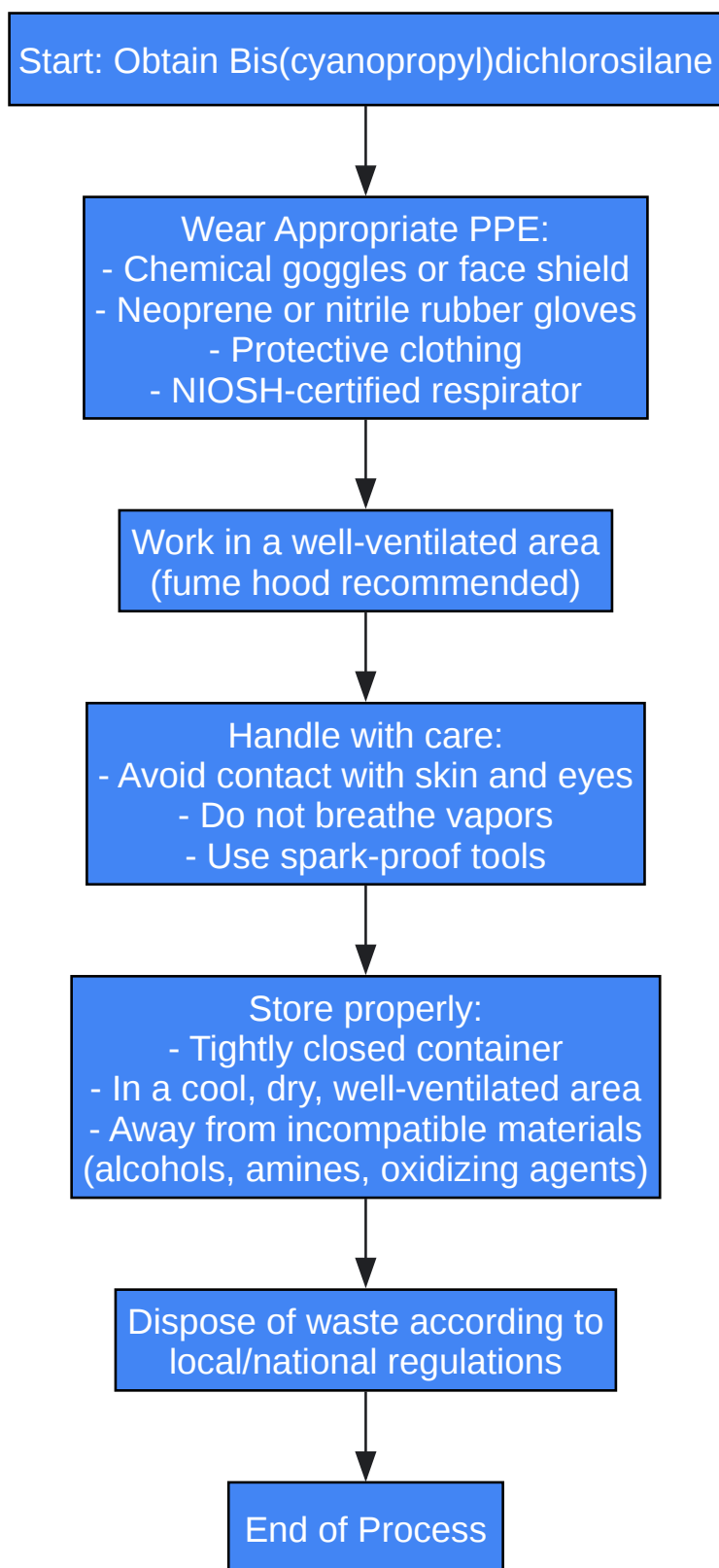
#### Primary Hazards:

- Corrosive: Causes severe skin burns and eye damage upon contact[7].
- Reactivity: Reacts with water and moisture in the air to liberate hydrogen chloride gas[7]. Irritating fumes of hydrochloric acid and organic acid vapors may develop when the material is exposed to water or open flame[7].
- Inhalation Toxicity: May cause irritation to the respiratory tract[7].
- Ingestion Toxicity: May be harmful if swallowed[7].

## Handling and Storage

Proper handling and storage procedures are critical to minimizing the risks associated with **Bis(cyanopropyl)dichlorosilane**.

#### Safe Handling Workflow:



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Caption: Safe handling workflow for **Bis(cyanopropyl)dichlorosilane**.

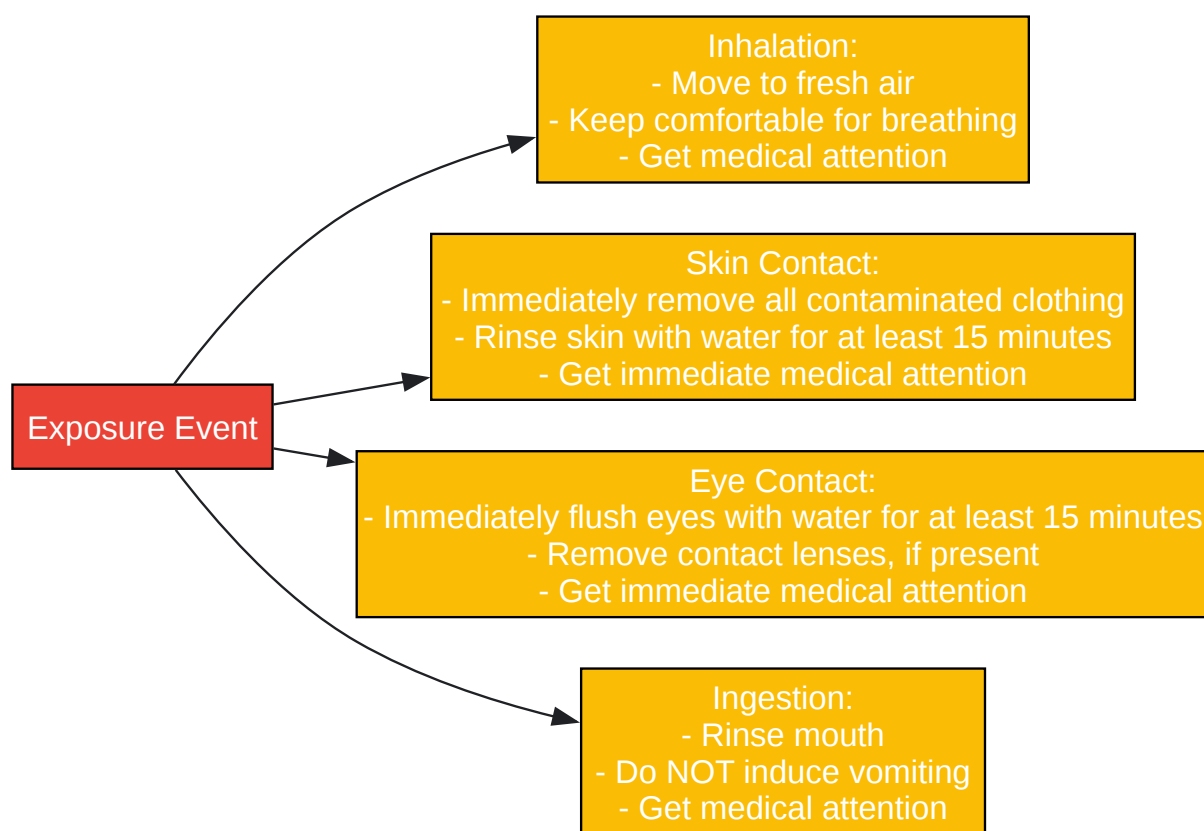
#### Storage Conditions:

- Keep the container tightly closed and store it in a dry, well-ventilated place away from heat[7].
- Incompatible with alcohols, amines, and oxidizing agents[7].

## Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is necessary.

#### First-Aid Measures:

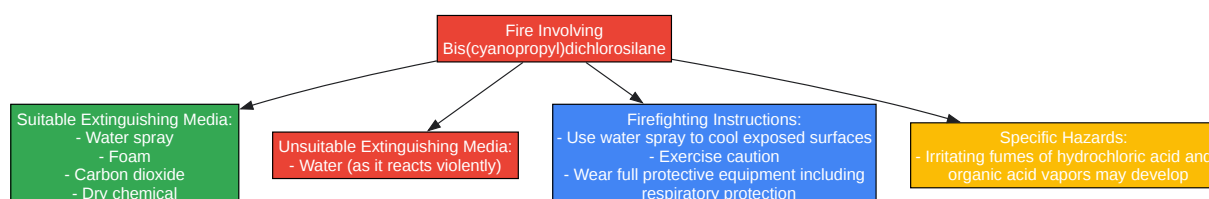


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Caption: First-aid procedures for exposure to **Bis(cyanopropyl)dichlorosilane**.

## Fire-Fighting Measures:

In case of a fire involving **Bis(cyanopropyl)dichlorosilane**, follow these procedures:



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Caption: Fire-fighting procedures for **Bis(cyanopropyl)dichlorosilane**.

## Experimental Protocols

Detailed experimental protocols for the determination of the physical and chemical properties listed in this guide are not publicly available. These properties are typically determined using standardized methods, such as those established by ASTM or ISO. For specific experimental details, it is recommended to consult a certified testing laboratory.

## Conclusion

**Bis(cyanopropyl)dichlorosilane** is a valuable chemical reagent that requires careful handling due to its corrosive and reactive nature. By adhering to the safety precautions, handling procedures, and emergency protocols outlined in this guide, researchers and scientists can minimize the risks and ensure a safe working environment. Always consult the most recent Safety Data Sheet (SDS) from the supplier before working with this or any other chemical.

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